

Application Notes and Protocols for Assessing VH032 Analogue-1 Solubility and Stability

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Compound of Interest

Compound Name: VH032 analogue-1

Cat. No.: B12389772

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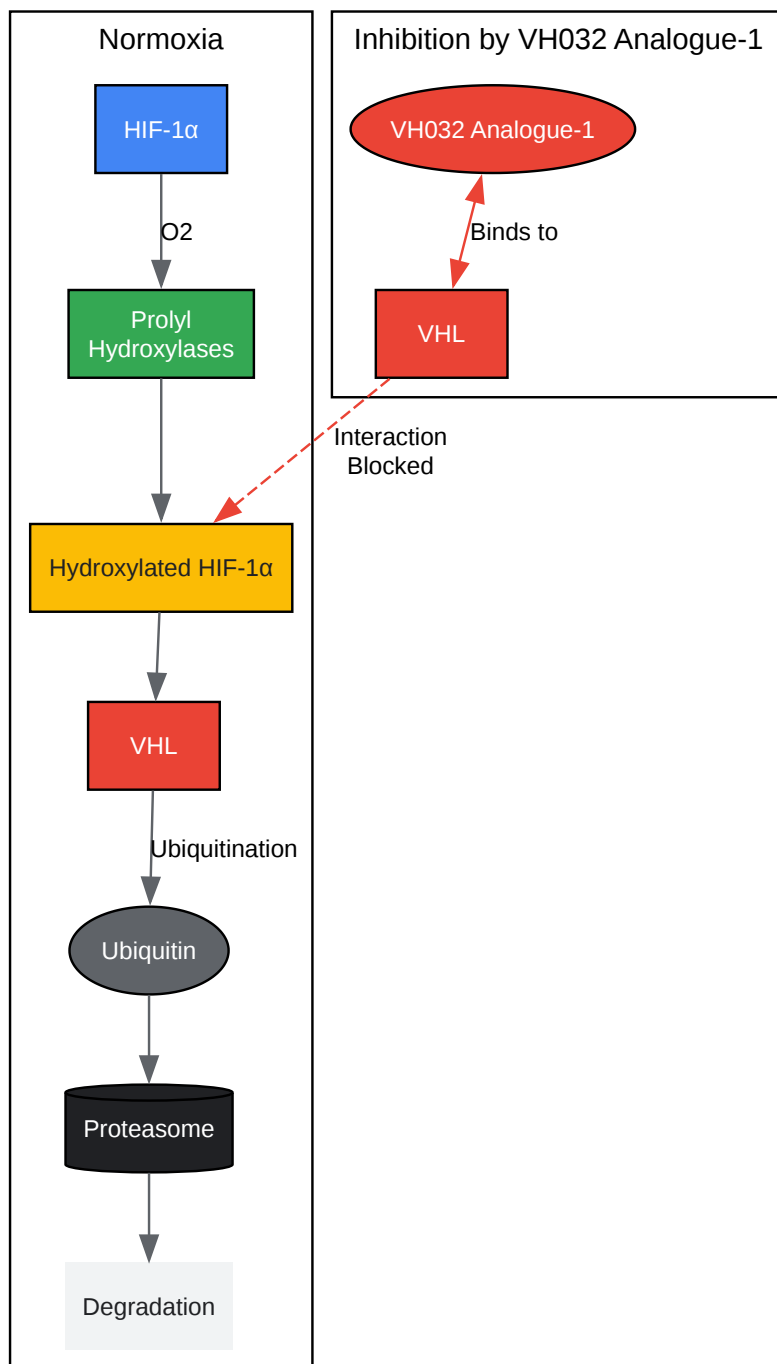
Introduction

VH032 and its analogues are crucial components in the development of Proteolysis Targeting Chimeras (PROTACs), a promising therapeutic modality.[1][2][3] VH032 acts as a ligand for the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, enabling the recruitment of this enzyme to a target protein for degradation.[1][2] "**VH032 analogue-1**" is a key intermediate in the synthesis of such PROTACs. The solubility and stability of this analogue are critical physicochemical properties that influence its handling, formulation, and ultimately, the efficacy and safety of the final PROTAC drug product.

These application notes provide detailed protocols for the systematic assessment of the solubility and stability of **VH032 analogue-1**, adhering to the guidelines set by the International Council for Harmonisation (ICH).

VHL-HIF-1 α Signaling Pathway

VH032 and its analogues function by modulating the interaction between VHL and Hypoxia-Inducible Factor 1-alpha (HIF-1 α). Under normal oxygen conditions (normoxia), HIF-1 α is hydroxylated, leading to its recognition by VHL, subsequent ubiquitination, and proteasomal degradation. VH032 analogues can competitively bind to VHL, disrupting the VHL/HIF-1 α interaction.

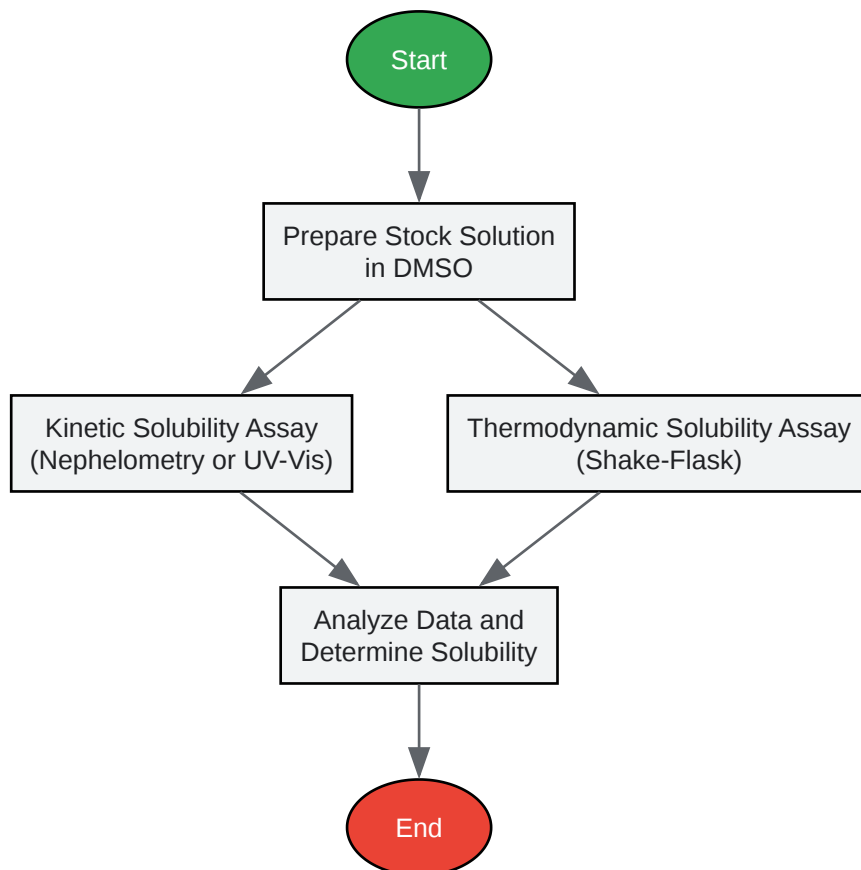
VHL/HIF-1 α Signaling Pathway[Click to download full resolution via product page](#)Caption: VHL/HIF-1 α signaling and inhibition.

Part 1: Solubility Assessment

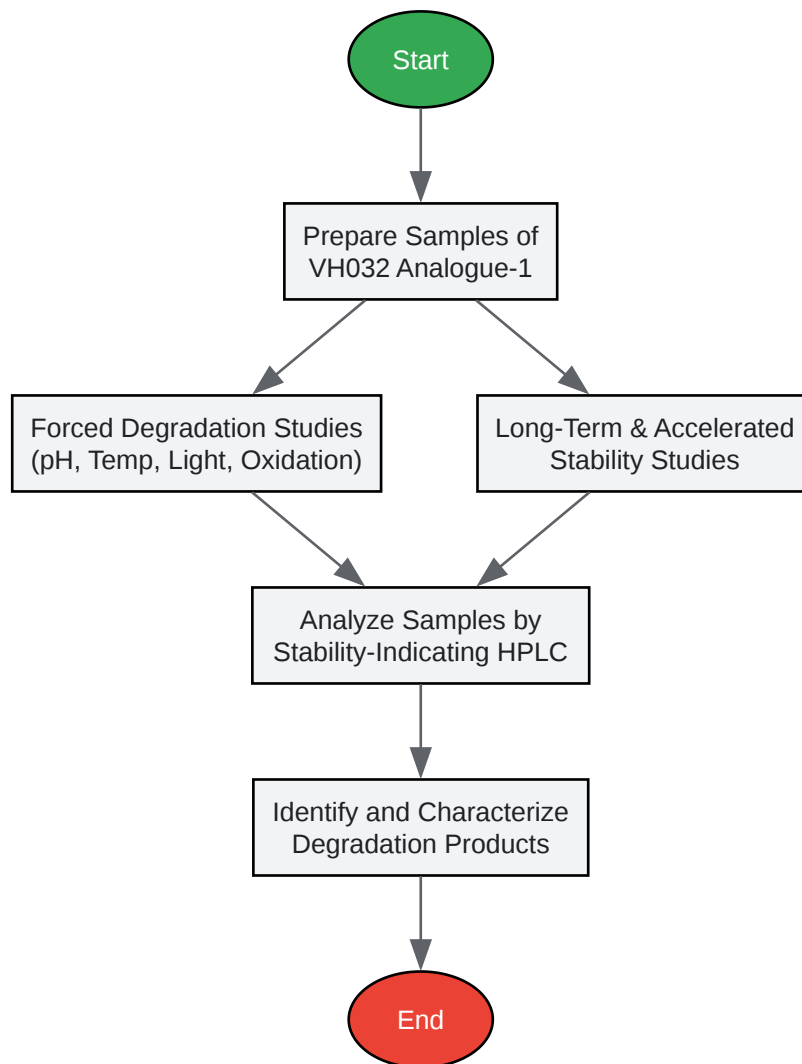
The solubility of **VH032 analogue-1** is a critical parameter for its use in further chemical synthesis and for its formulation into a drug delivery system. Both kinetic and thermodynamic solubility should be assessed.

Experimental Workflow for Solubility Assessment

Solubility Assessment Workflow



Stability Assessment Workflow



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References

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